

Neuropeptide FF: A Comprehensive Technical Guide to its Physiological Functions

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Compound of Interest

Compound Name: *Neuropeptide FF*

Cat. No.: *B10786669*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Neuropeptide FF (NPFF) is a member of the RF-amide peptide family, characterized by a conserved C-terminal Arginine-Phenylalanine-amide motif. First isolated from the bovine brain, NPFF and its related peptides are recognized as significant modulators of a wide array of physiological processes within the central and peripheral nervous systems.[1][2] This technical guide provides an in-depth overview of the core physiological functions of NPFF, with a focus on its receptors, signaling pathways, and its roles in pain modulation, opioid system interaction, and cardiovascular regulation. The information is presented to be a valuable resource for researchers, scientists, and professionals involved in drug development, offering detailed experimental protocols and a clear visualization of the underlying molecular mechanisms.

Data Presentation: Quantitative Insights into NPFF Function

The following tables summarize key quantitative data related to **Neuropeptide FF**, providing a comparative overview of receptor binding affinities and the physiological effects of NPFF and

its analogs.

Table 1: NPFF Receptor Binding Affinities

This table presents the binding affinities (K_d and K_i) of **Neuropeptide FF** and related ligands for the two NPFF receptor subtypes, NPFFR1 and NPFFR2. Lower values indicate higher binding affinity.

Ligand	Receptor	Species	Cell Line	Binding Affinity (nM)	Reference
NPFF	hNPFFR1	Human	-	$K_d = 1.13$	[2]
NPFF	hNPFFR2	Human	-	$K_d = 0.37$	[2]
[¹²⁵ I]-EYF	NPFFR	CHO	-	$K_d = 0.06$	
Human NPAF	hNPFFR2	Human	CHO	$K_i = 0.22$	
SQA-NPFF	hNPFFR2	Human	CHO	$K_i = 0.29$	
NPFF	hNPFFR2	Human	CHO	$K_i = 0.30$	
1DMe	hNPFFR2	Human	CHO	$K_i = 0.31$	
EYW-NPSF	hNPFFR2	Human	CHO	$K_i = 0.32$	
QFW-NPSF	hNPFFR2	Human	CHO	$K_i = 0.35$	
Met-enk-RF-NH ₂	hNPFFR2	Human	CHO	$K_i = 3.25$	
FMRF-NH ₂	hNPFFR2	Human	CHO	$K_i = 10.5$	
NPSF	hNPFFR2	Human	CHO	$K_i = 12.1$	
RF9	hNPFFR1	Human	-	$K_i = 58$	
RF9	hNPFFR2	Human	-	$K_i = 75$	

Table 2: In Vivo Effects of **Neuropeptide FF** on Pain Perception (Tail-Flick Test)

This table illustrates the dose-dependent antinociceptive effect of NPFF analogs in the tail-flick test, a common behavioral assay for pain assessment. The data is presented as the percentage of the Maximum Possible Effect (%MPE).

Compound	Administration Route	Dose ($\mu\text{mol}\cdot\text{kg}^{-1}$)	Peak %MPE	Species	Reference
DN-9	s.c.	0.095	~20%	Mouse	[3]
DN-9	s.c.	0.95	~60%	Mouse	[3]
DN-9	s.c.	9.48	~80%	Mouse	[3]
Morphine	s.c.	3.11	~40%	Mouse	[3]
Morphine	s.c.	9.32	~70%	Mouse	[3]
Morphine	s.c.	31.08	~90%	Mouse	[3]

Table 3: Cardiovascular Effects of Intracerebroventricular (i.c.v.) NPFF Administration

This table summarizes the dose-dependent effects of centrally administered NPFF on mean arterial pressure (MAP) in rats.

Compound	Administration Route	Dose (nmol)	Change in MAP (mmHg)	Species	Reference
NPFF	i.c.v.	1	~ +10	Rat	
NPFF	i.c.v.	3	~ +20	Rat	
NPFF	i.c.v.	10	~ +30	Rat	

Core Physiological Functions of Neuropeptide FF Pain Modulation

NPFF is a critical player in the modulation of nociceptive pathways, exhibiting a complex, dual role that is dependent on the site of action.

- **Spinal Pronociception and Antinociception:** In the spinal cord, NPFF can have both pronociceptive and antinociceptive effects. Intrathecal administration of NPFF has been shown to potentiate morphine-induced analgesia.[\[4\]](#) Conversely, activation of NPFFR2 in the spinal cord can also lead to hyperalgesia.
- **Supraspinal Anti-Opioid Effects:** When administered supraspinally (e.g., intracerebroventricularly), NPFF typically acts as an anti-opioid peptide, attenuating the analgesic effects of morphine.[\[4\]](#) This anti-opioid activity is a key feature of the NPFF system and has significant implications for understanding opioid tolerance and dependence.
- **Neuropathic and Inflammatory Pain:** The expression of NPFF and its receptors is altered in animal models of neuropathic and inflammatory pain, suggesting a role for the NPFF system in the pathophysiology of chronic pain states.[\[5\]](#)

Interaction with the Opioid System

The interplay between the NPFF and opioid systems is a cornerstone of NPFF physiology. This interaction is multifaceted and occurs at multiple levels of the nervous system.

- **Modulation of Opioid Analgesia:** As mentioned, NPFF can either enhance or reduce opioid-induced analgesia depending on the neuroanatomical location of its release.[\[2\]](#)
- **Opioid Tolerance and Dependence:** The NPFF system is implicated in the development of tolerance to the analgesic effects of chronic opioid use. Antagonists of NPFF receptors have been shown to prevent the development of opioid tolerance and reduce the symptoms of opioid withdrawal.
- **Reward and Addiction:** NPFF also influences the rewarding properties of opioids. The conditioned place preference (CPP) paradigm is often used to study these effects, where NPFF can modulate the rewarding effects of morphine.

Cardiovascular Regulation

The NPFF system exerts significant control over cardiovascular function, primarily through its actions in the central nervous system.

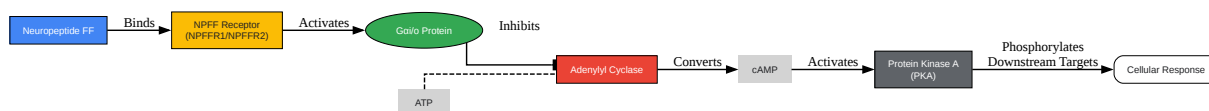
- **Blood Pressure and Heart Rate:** Central administration of NPFF consistently leads to a dose-dependent increase in both blood pressure and heart rate.[6] This pressor effect is mediated by an increase in sympathetic outflow.
- **Autonomic Control:** NPFF-containing neurons are found in key autonomic control centers of the brainstem and hypothalamus, such as the nucleus of the solitary tract and the paraventricular nucleus of the hypothalamus. These regions are critical for the integration of cardiovascular reflexes and the regulation of sympathetic tone.

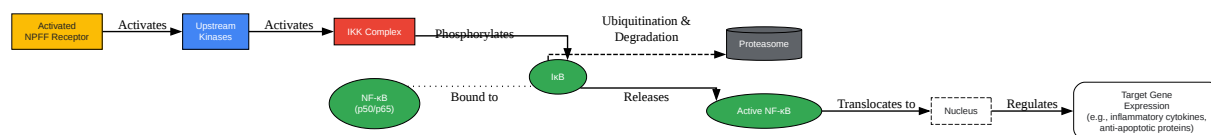
Signaling Pathways

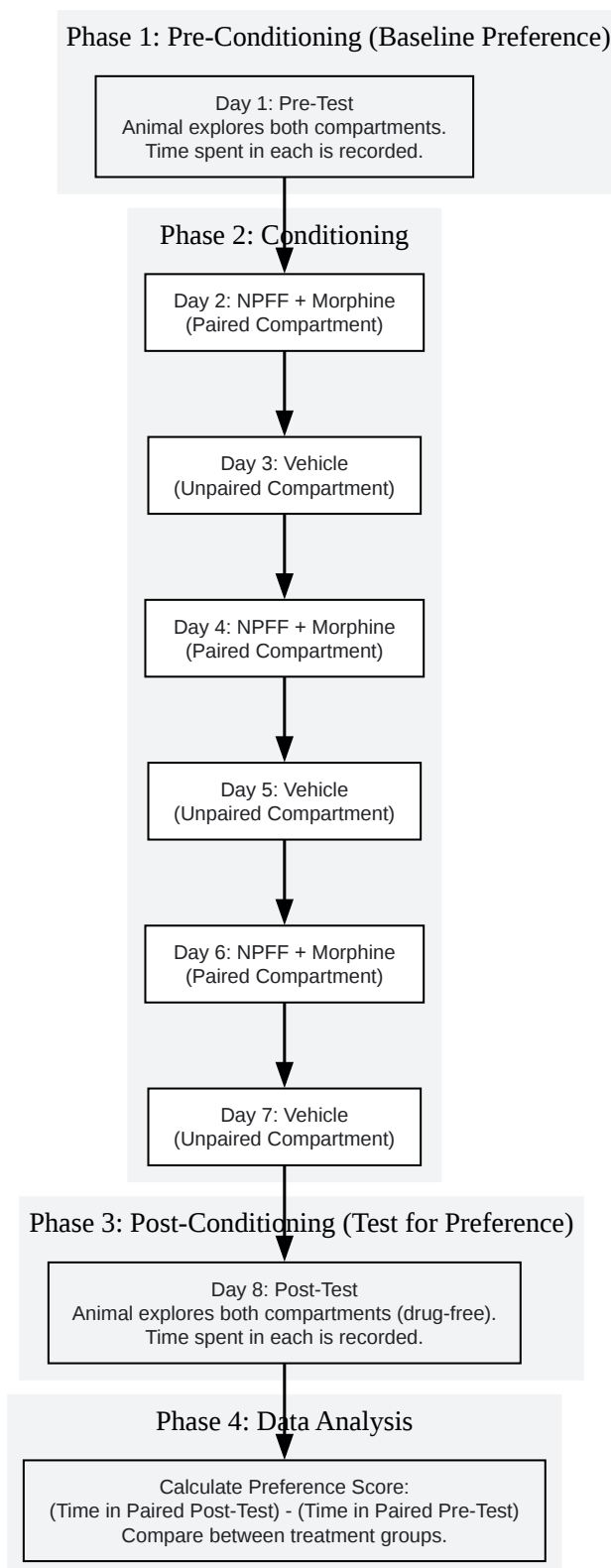
Neuropeptide FF exerts its physiological effects by activating two G protein-coupled receptors (GPCRs): NPFF1 (GPR147) and NPFF2 (GPR74). Upon ligand binding, these receptors initiate intracellular signaling cascades that ultimately lead to a cellular response.

G*ai*/o-Mediated Inhibition of Adenylyl Cyclase

The primary signaling mechanism for both NPFF1 and NPFF2 receptors involves coupling to inhibitory G proteins of the G*ai*/o family.







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